

19:0 PC proper disposal procedures

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	19:0 PC	
Cat. No.:	B1262976	Get Quote

Proper disposal of 19:0 Phosphatidylcholine (**19:0 PC**), also known as 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine, is essential for maintaining laboratory safety and ensuring environmental compliance. The disposal procedure depends critically on whether the compound is in its pure form or dissolved in a hazardous solvent, such as chloroform.

As a generator of chemical waste, you are responsible for its safe management from creation to disposal ("cradle-to-grave")[1]. Adherence to federal, state, and local regulations is mandatory[2]. This guide provides a step-by-step procedure for the proper disposal of **19:0 PC** in a laboratory setting.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Handle the chemical in a well-ventilated area, such as a chemical fume hood. Practice good industrial hygiene: wash hands thoroughly after handling and before eating, drinking, or smoking[2].

Step-by-Step Disposal Protocol

Step 1: Waste Characterization

The first crucial step is to determine if the waste is hazardous.

• Pure **19:0 PC**: In its pure, solid form, **19:0 PC** is not considered harmful to aquatic organisms or to cause long-term adverse environmental effects[2]. However, it should not be disposed of in the regular trash or down the drain.



• **19:0 PC** in Solution: **19:0 PC** is often supplied in a solvent like chloroform. Chloroform is a hazardous substance with multiple hazard classifications, including acute toxicity, skin/eye irritation, and suspected carcinogenicity[3]. Any solution containing chloroform must be treated as hazardous waste.

Step 2: Waste Segregation

Proper segregation is critical to prevent dangerous chemical reactions and to facilitate environmentally sound disposal.

- Never mix different waste streams[4].
- Keep 19:0 PC waste separate from other chemical classes like acids, bases, oxidizers, and especially reactive materials[4].
- If the **19:0 PC** is in a chloroform solution, it should be collected with other halogenated organic solvent waste.

Step 3: Containerization

Select a proper container for waste accumulation.

- Container Choice: The container must be compatible with the waste. The original product container is often a suitable choice[5]. For liquid waste, ensure the container is leak-proof and designed for liquids[4][6].
- Container Condition: Use containers that are in good condition.
- Keep Containers Closed: All waste containers must be securely capped at all times, except when you are actively adding waste[4][7]. A funnel left in the opening does not count as a lid[7].

Step 4: Labeling

Properly label the waste container from the moment the first drop of waste is added.

The label must include the words "Hazardous Waste"[4][5].



- List all chemical constituents by their full name (no abbreviations) and their approximate percentage. For example: "19:0 Phosphatidylcholine (~1%), Chloroform (~99%)".
- Indicate the primary hazard(s) (e.g., Toxic, Flammable)[5].
- Write the accumulation start date (the date the first waste was added to the container)[8].

Step 5: Accumulation and Storage

Store the waste in a designated, properly managed area.

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA) that is
 near the point of generation and under the control of laboratory personnel[4][6].
- Secondary Containment: It is best practice to keep the waste container in a secondary containment bin to prevent spills.
- Incompatible Wastes: Ensure incompatible waste types are segregated within the SAA[1].

Step 6: Arranging for Final Disposal

Do not attempt to dispose of the chemical waste yourself.

- Contact Professionals: Offer surplus and non-recyclable solutions to a licensed disposal company[2]. Contact your institution's Environmental Health & Safety (EHS or HSRM) department or a licensed professional waste disposal service to arrange for pickup[2][5][8].
- Follow Institutional Procedures: Complete any required forms, such as an online chemical waste pickup request, as per your institution's protocol[5].

Data Summary: 19:0 PC Disposal




Parameter	Pure 19:0 PC	19:0 PC in Chloroform Solution
Hazard Classification	Not considered environmentally hazardous[2]. May cause moderate irritation[2].	Hazardous Waste. Hazards associated with chloroform (e.g., Acute Toxicity, Carcinogenicity, Skin/Eye Irritant)[3].
Waste Stream	Non-halogenated solid chemical waste.	Halogenated organic solvent waste.
Container Type	Original container or compatible, sealable solid waste container.	Original container or compatible glass bottle with a screw cap designed for liquids.
Labeling Requirements	"Hazardous Waste", "19:0 Phosphatidylcholine, 100%", Accumulation Date.	"Hazardous Waste", "Chloroform (~99%), 19:0 Phosphatidylcholine (~1%)", Hazard: "Toxic", Accumulation Date.
Storage	Store in a freezer at -20°C[2] [3]. Protect from light[2].	Store in a designated Satellite Accumulation Area, segregated from incompatible materials.
Disposal Method	Contact EHS or a licensed professional waste disposal service[2].	Contact EHS or a licensed professional waste disposal service for hazardous waste pickup[2].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **19:0 PC**.





Click to download full resolution via product page

Caption: Workflow for the proper disposal of 19:0 PC.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sbeap.org [sbeap.org]
- 2. isotope.com [isotope.com]
- 3. Avanti Research[™] A Croda Brand | Sigma-Aldrich [sigmaaldrich.com]
- 4. engineering.purdue.edu [engineering.purdue.edu]
- 5. hsrm.umn.edu [hsrm.umn.edu]
- 6. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 7. ehs.msstate.edu [ehs.msstate.edu]
- 8. Isuhsc.edu [Isuhsc.edu]
- To cite this document: BenchChem. [19:0 PC proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262976#19-0-pc-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com